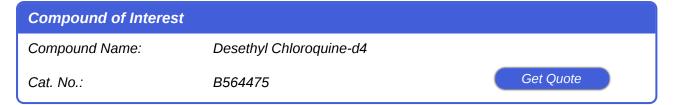


Desethyl Chloroquine-d4 CAS number and molecular formula

Author: BenchChem Technical Support Team. Date: December 2025



In-Depth Technical Guide: Desethyl Chloroquined4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Desethyl Chloroquine-d4**, a deuterated analog of the primary active metabolite of Chloroquine. It is intended to serve as a core resource for professionals engaged in drug metabolism studies, pharmacokinetic analysis, and bioanalytical method development.

Core Compound Data

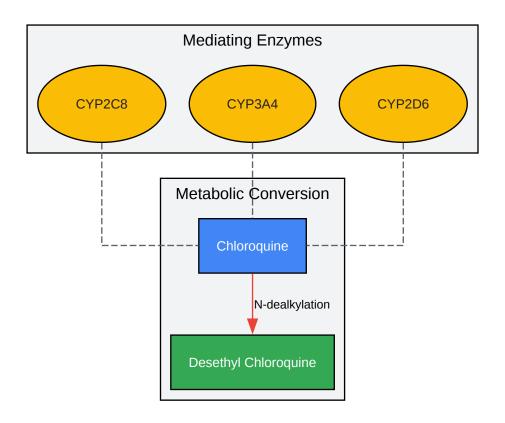
Desethyl Chloroquine-d4 is a stable isotope-labeled internal standard crucial for the accurate quantification of Desethyl Chloroquine in complex biological matrices.

Parameter	Value	Citation
CAS Number	1189971-72-9	
Molecular Formula	C16H18D4CIN3	_
Molecular Weight	295.84 g/mol	



Metabolic Pathway of Chloroquine to Desethyl Chloroquine

Chloroquine undergoes hepatic metabolism to its primary active metabolite, Desethyl Chloroquine. This biotransformation is primarily mediated by several cytochrome P450 (CYP) enzymes. Understanding this pathway is critical for predicting drug-drug interactions and variability in patient response. The major contributions to this metabolic step are attributed to CYP2C8 and CYP3A4, with a lesser role played by CYP2D6.[1][2]



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Caption: Metabolic pathway of Chloroquine to Desethyl Chloroquine.

Experimental Protocols for Quantification

The use of **Desethyl Chloroquine-d4** as an internal standard is a common practice in bioanalytical methods for the quantification of Chloroquine and its metabolites. Below are summarized experimental protocols from published literature, primarily employing Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).



Sample Preparation for Plasma Analysis

A prevalent method for plasma sample preparation involves protein precipitation.

Protocol:

- To 50 μL of plasma, add 150 μL of a precipitation solvent (e.g., methanol) containing the internal standard, Desethyl Chloroquine-d4.
- Vortex the mixture vigorously for approximately 30 seconds to ensure thorough mixing and protein precipitation.
- Allow the mixture to settle for 5 minutes at room temperature.
- Centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant for LC-MS/MS analysis.

LC-MS/MS Conditions for Analysis

The following table outlines typical LC-MS/MS parameters for the analysis of Desethyl Chloroquine, using its deuterated analog as an internal standard.

Parameter	Condition
LC Column	Kinetex® 2.6 μm F5 100 x 2.1 mm
Mobile Phase	Isocratic elution with a suitable solvent system
Ionization Mode	Electrospray Ionization Positive (ESI+)
Detection Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Desethyl Chloroquine	292.2	179.1
Desethyl Chloroquine-d4	296.15	118.15



Note: The specific mobile phase composition and gradient may vary depending on the laboratory and instrumentation. The provided MRM transitions are examples and may require optimization.[3]

Quantitative Data Summary

The following table presents a summary of pharmacokinetic parameters for Desethyl Chloroquine from a study in patients with P. vivax malaria compared to healthy subjects after a standard oral dosage regimen of chloroquine.[4]

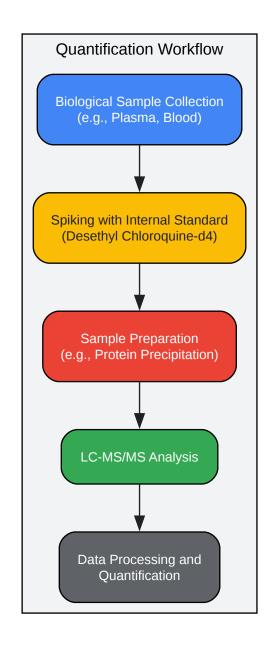
Parameter (Median)	Patients with P. vivax Malaria	Healthy Subjects
AUC(0,28d) of Desethyl Chloroquine (μg·h/mL)	170	77
AUC(0,28d) Ratio (DECQ/CQ)	0.67	0.51

This data highlights the altered pharmacokinetic profile of Desethyl Chloroquine in a disease state compared to healthy individuals.

Experimental Workflow for Bioanalytical Method

The logical flow for a typical bioanalytical study involving the quantification of Desethyl Chloroquine is depicted below.





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Caption: General workflow for bioanalytical quantification.

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